

# Clinical Presentation & Key Data from Case Literature

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## Compound Focus: Naphazoline

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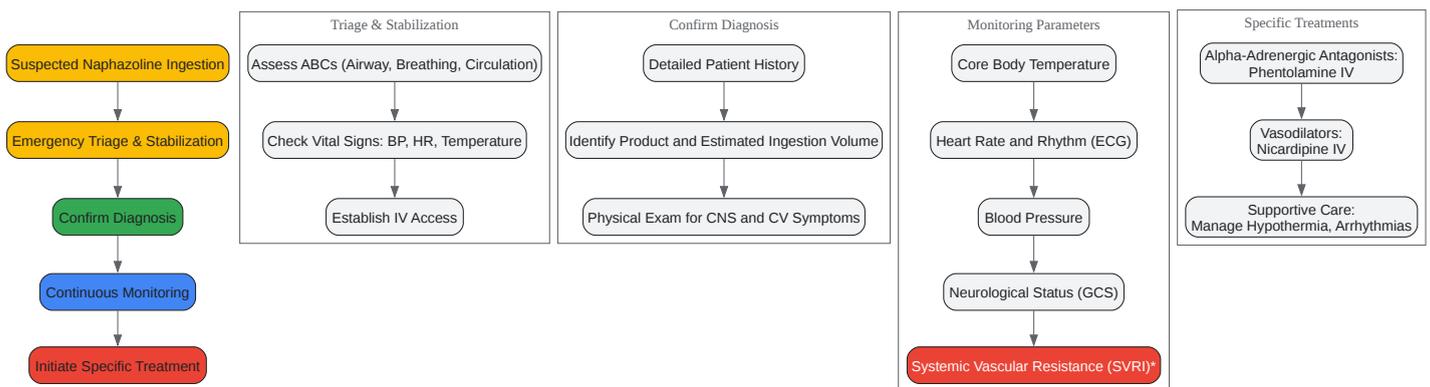
The table below summarizes the quantitative and qualitative data from reported cases, providing a clear overview of the poisoning profile.

Metric	Reported Data in Pediatric Cases	Supporting Case Details
<b>Toxic Dose</b>	As little as <b>1-2 mL</b> of a 0.1% solution can cause serious harm [1]. A dose of <b>0.05 mg/kg</b> may induce intoxication [2].	Case series of 11 children showed symptoms clearly marked in all patients [3].

| **Common Symptoms** | **CNS:** Somnolence, lethargy, coma, hypothermia [3] [1]. **Cardiovascular:** Bradycardia, hypertension (early), hypotension [4] [3] [1]. **Other:** Sweating, pallor, decreased respiration, cyanosis [4] [3] [1]. | A 32-year-old adult case presented with BP 166/122 mmHg, HR 46 bpm, and peripheral cyanosis [4]. Another adult case presented with pulmonary edema and QT prolongation [2]. | | **Time to Onset** | Symptoms appear rapidly after ingestion. | Hospitalizations occurred within hours of ingestion [4] [3]. | | **Resolution Timeline** | Symptoms typically resolve within **24 hours** with supportive care [3]. | In adult cases, hemodynamic parameters normalized within hours of treatment, with discharge in a few days [4] [2]. |

## Management Protocol & Therapeutic Guidance

Management ranges from immediate first aid to advanced medical intervention in a hospital setting. The following workflow outlines the key steps from diagnosis to treatment.



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## Immediate First Aid and Triage

- **Call Poison Help Line Immediately:** In the US, contact **1-800-222-1222** [1] [5].
- **No Home Syrup of Ipecac:** Do not induce vomiting [6].
- **Emergency Department Stabilization:** The primary focus is on supportive care. Assess and secure the **Airway, Breathing, and Circulation (ABCs)**. This may involve managing bradycardia, supporting blood pressure, and treating hypothermia [3] [1].

## Diagnostic Confirmation

Diagnosis is primarily clinical, based on history and presentation.

- **History:** A detailed history is crucial. Inquire about access to eye drops, nasal sprays, or antiseptic liquids [3] [1].
- **Physical Exam:** Look for the classic triad of **CNS depression (somnolence/coma), hypothermia, and bradycardia** [3].
- **ECG and Imaging:** Perform an electrocardiogram to check for QT prolongation or other arrhythmias [2]. Chest X-ray or CT may be indicated if pulmonary edema is suspected [2].

## Advanced Monitoring Protocol

For severe cases requiring intensive care, advanced hemodynamic monitoring can guide therapy.

- **Minimally Invasive Cardiac Output Monitoring:** Devices like the **FloTrac/EV1000 system** can track the **Systemic Vascular Resistance Index (SVRI)**. In **naphazoline** poisoning, SVRI is significantly elevated. Monitoring this parameter allows for titrating vasodilator therapy to a specific physiologic target (e.g., normalizing SVRI) rather than relying solely on blood pressure [4].

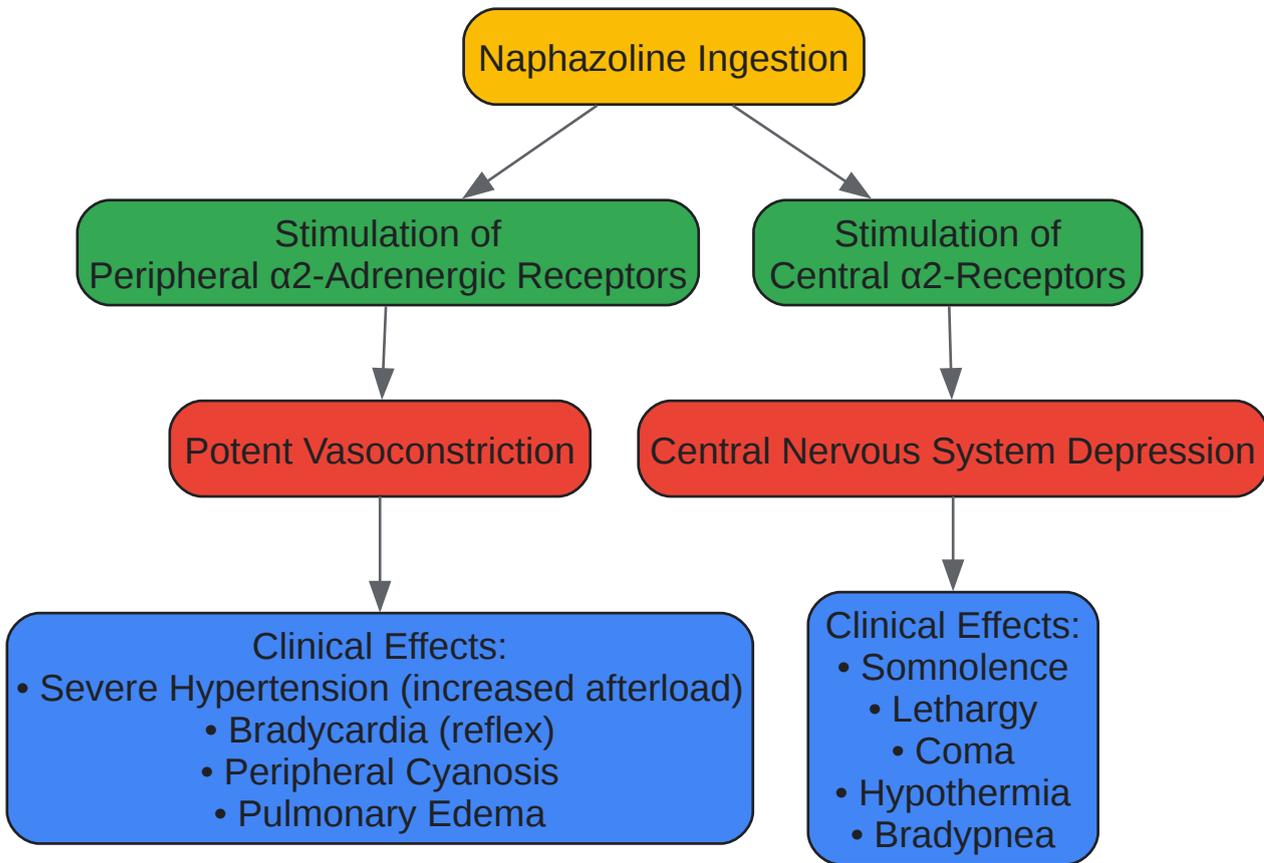
## Specific Antidotal and Pharmacological Therapy

There is no universal antidote, but the following agents have been used successfully to counteract the toxic effects.

- **Phentolamine:** This is a **nonselective alpha-adrenoceptor antagonist**. It directly counteracts the profound vasoconstriction caused by **naphazoline**. It can be administered via continuous intravenous infusion, with dosing titrated to the patient's hemodynamic response and SVRI normalization [4].
- **Nicardipine:** This is a **calcium channel blocker** with potent vasodilatory effects. It can be used as an alternative or follow-on therapy to phentolamine to maintain reduced afterload and normal SVRI [4].

## Mechanism of Action & Pathophysiology

Understanding the underlying pharmacology is key for developing research models.



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**Naphazoline** is a sympathomimetic agent and a potent vasoconstrictor that stimulates peripheral postsynaptic **α2-adrenergic receptors** [4] [7]. In overdose, this leads to a dramatic increase in systemic vascular resistance (afterload), which can result in hypertension, reflex bradycardia, and reduced tissue perfusion [4]. It also acts on **α2-adrenergic receptors in the central nervous system**, leading to CNS depression [2]. The combination of these effects can cause multi-organ failure.

## Key Takeaways for Researchers

- **Pediatric Vulnerability:** Children under six are extremely sensitive to **naphazoline**; ingestion of even 1-2 mL requires emergency care [3] [1] [8].
- **Monitor for Cardiac Effects:** Be aware of potential QT prolongation and reversible cardiomyopathy, which may mimic myocarditis [2].
- **SVRI-Guided Therapy:** Using minimally invasive cardiac output monitoring to track Systemic Vascular Resistance Index can effectively guide vasodilator dosing for precise management [4].

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